

Application Notes and Protocols for Testing Gal-C4-Chol Targeting Efficiency

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Compound of Interest

Compound Name: Gal-C4-Chol

Cat. No.: B12402876

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These application notes provide a comprehensive guide to the experimental setup for evaluating the targeting efficiency of **Gal-C4-Chol**, a glycosylated cholesterol derivative designed for targeted drug delivery to hepatocytes via the asialoglycoprotein receptor (ASGPR). The following sections detail the necessary protocols, data presentation, and visualizations to facilitate the assessment of **Gal-C4-Chol** incorporated liposomes.

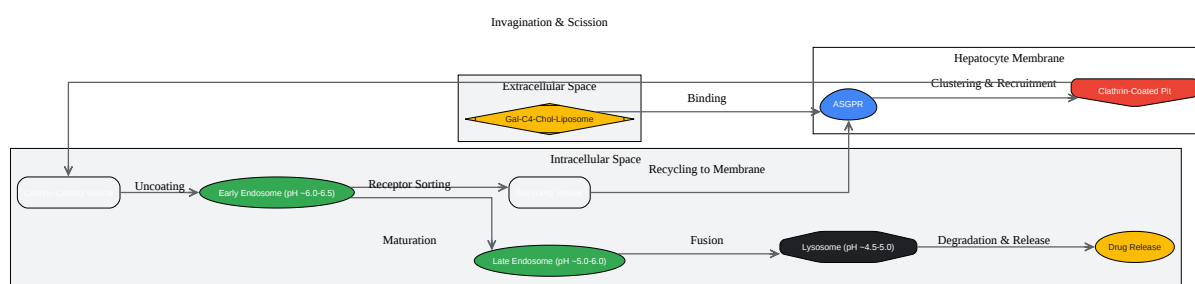
Introduction to Gal-C4-Chol and aSGPR Targeting

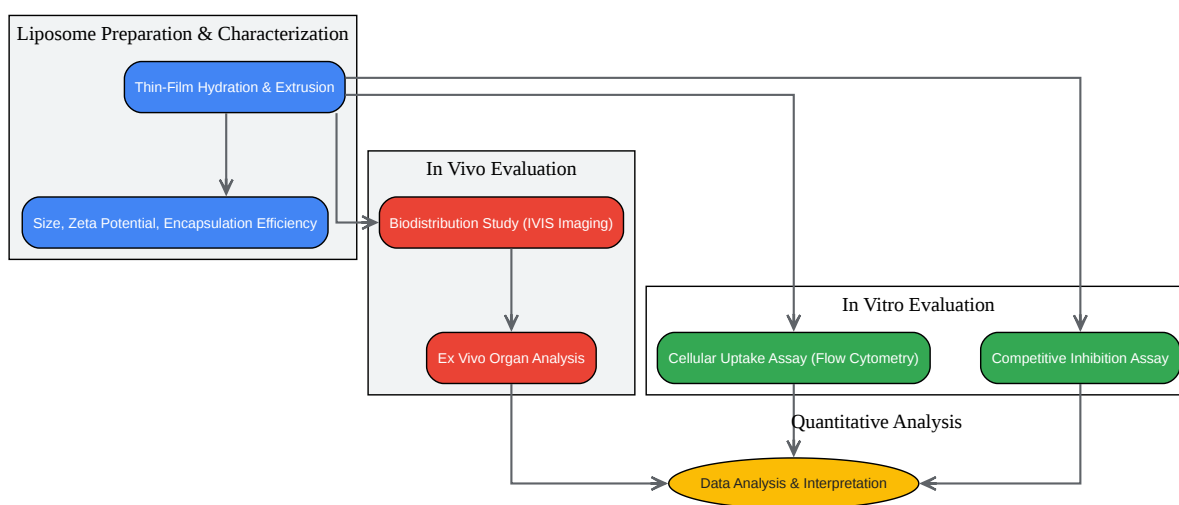
Gal-C4-Chol is a synthetic molecule that incorporates a galactose moiety, which serves as a ligand for the asialoglycoprotein receptor (ASGPR).[1] The ASGPR is a C-type lectin receptor predominantly expressed on the surface of hepatocytes.[2][3] This receptor recognizes and internalizes glycoproteins with terminal galactose or N-acetylgalactosamine residues through a process of clathrin-mediated endocytosis.[2][4] By incorporating **Gal-C4-Chol** into liposomal drug delivery systems, these nanoparticles can be specifically directed to liver cells, thereby enhancing the therapeutic efficacy of encapsulated drugs and reducing off-target side effects.

The targeting strategy relies on the specific interaction between the galactose ligand of **Gal-C4-Chol** and the ASGPR on hepatocytes. This interaction triggers the internalization of the liposome and its cargo into the cell.

Signaling Pathway: ASGPR-Mediated Endocytosis

The binding of a **Gal-C4-Chol**-liposome to the ASGPR initiates a cascade of events leading to its internalization. This process is primarily mediated by clathrin.





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